

Technical Guide: Synthesis and Isotopic Purity of D-Glutamic acid-13C5,15N

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Compound of Interest

Compound Name: *D-Glutamic acid-13C5,15N*

Cat. No.: *B13857148*

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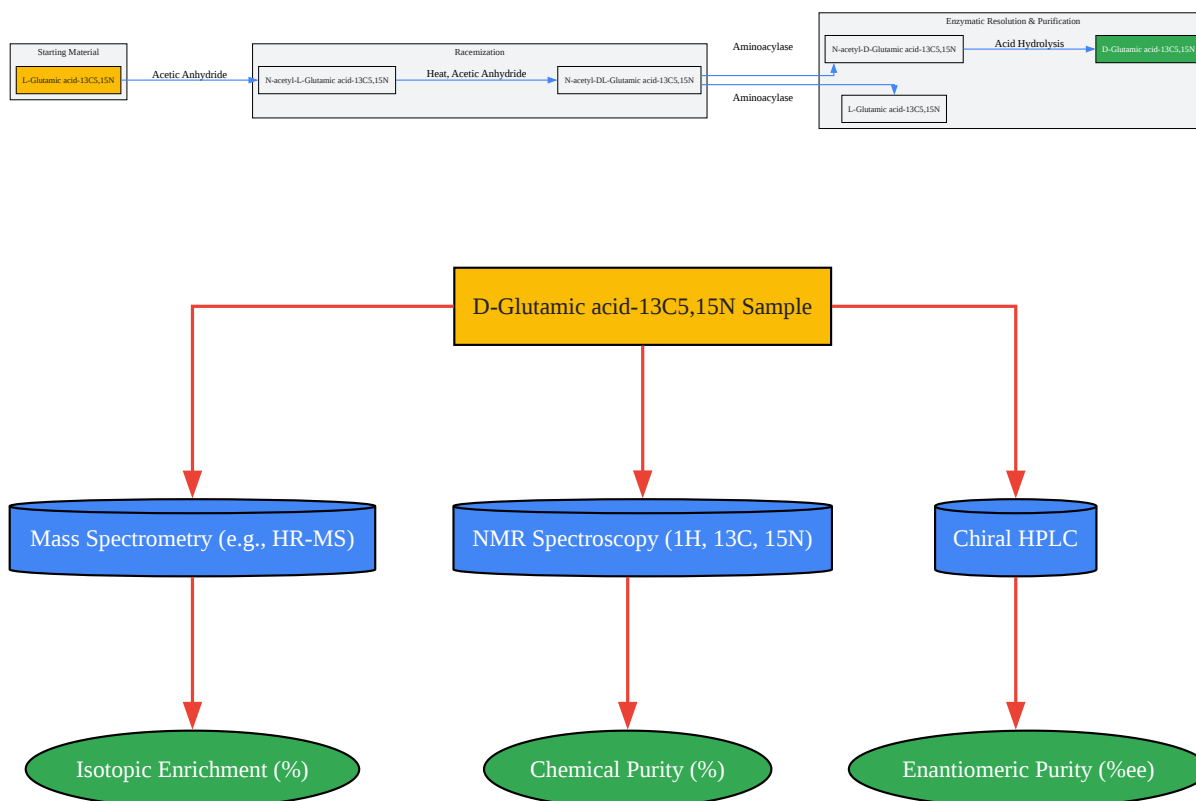
This technical guide provides a comprehensive overview of the synthesis and isotopic purity analysis of **D-Glutamic acid-13C5,15N**. This isotopically labeled compound is a crucial tool in metabolic research, drug discovery, and mechanistic studies, enabling the precise tracking of glutamic acid metabolism and its role in various physiological and pathological processes. This document outlines a viable chemoenzymatic synthetic route, detailed analytical protocols for assessing isotopic and enantiomeric purity, and presents quantitative data in a clear, tabular format.

Synthesis of D-Glutamic acid-13C5,15N

The synthesis of **D-Glutamic acid-13C5,15N** can be efficiently achieved through a chemoenzymatic approach starting from the commercially available L-Glutamic acid-13C5,15N. This strategy involves the racemization of the L-enantiomer to produce a racemic mixture of DL-Glutamic acid-13C5,15N, followed by an enzymatic resolution to selectively isolate the D-enantiomer.

Proposed Synthetic Workflow

The proposed synthetic pathway consists of three main stages: N-acetylation of the starting material, racemization of the N-acetyl-L-Glutamic acid-13C5,15N, and enzymatic resolution to yield the desired D-enantiomer.



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